

# RUSKI-201 dihydrochloride performance verification

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**Compound Focus: Ruski-201**

Cat. No.: S542076

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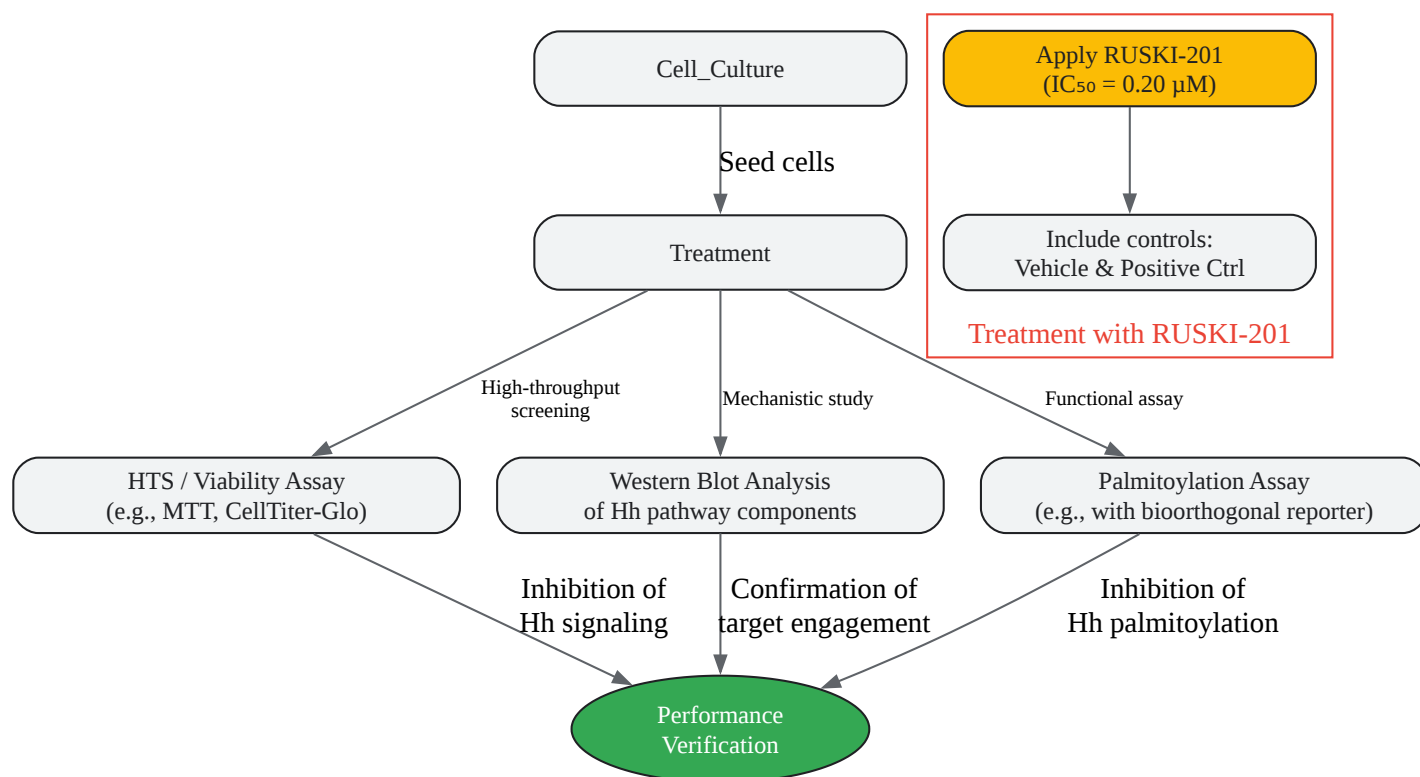
## Profile of RUSKI-201 Dihydrochloride

The table below summarizes the core performance data for **RUSKI-201** dihydrochloride gathered from chemical vendor and scientific sources [1] [2] [3]:

Parameter	Specification / Value
Target	Hedgehog acyltransferase (HHAT)
Biological Activity	Potent and specific inhibitor [1] [2] [3]
Reported IC <sub>50</sub>	0.20 $\mu$ M [1] [2] [3]
Key Mechanism	Blocks Hedgehog (Hh) signaling in Sonic hedgehog (Shh)-overexpressing cells; inhibits Hh palmitoylation [1] [2] [3]
Primary Application	Chemical probe for studying HHAT catalytic function in cells [1] [2] [3]
Purity	$\geq$ 98% (from one vendor) [3]

## Experimental Context and Workflow

The search results describe the compound's function but do not contain detailed, step-by-step experimental protocols for its verification. The general workflow for using **RUSKI-201** dihydrochloride in a cell-based study would logically involve the steps shown in the diagram below.



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To verify performance, you would typically treat Shh-overexpressing cells with **RUSKI-201** dihydrochloride at its IC<sub>50</sub> concentration and analyze the outcome. Key experiments include [1] [3]:

- **High-Throughput Signaling Analysis:** Measure the inhibition of Hh signaling activity in appropriate reporter assays.
- **Western Blot Analysis:** Confirm the downstream effects on the Hh signaling pathway components.

- **Functional Palmitoylation Assay:** Use a bioorthogonal palmitate reporter (as mentioned in one source) to quantitatively assess the inhibition of Hh palmitoylation [3].

## Guide Development Constraints

A full comparison guide cannot be created at this time due to information gaps in the search results.

- **Lack of Direct Comparisons:** The search results provide data for **RUSKI-201** dihydrochloride in isolation. I did not find head-to-head experimental data comparing its potency, selectivity, or cellular efficacy against other HHAT inhibitors (e.g., RUSKI-1, IMP-1575).
- **Absence of Broader Data:** A comprehensive guide requires additional performance metrics not present in these results, such as pharmacokinetic data (ADME), cytotoxicity profiles in different cell lines, and results from animal model studies.

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## References

1. - RUSKI |CAS 2320262-09-5|DC Chemicals 201 dihydrochloride [dcchemicals.com]
2. - RUSKI | | TargetMol 201 dihydrochloride [targetmol.com]
3. - RUSKI | HHAT inhibitor | Axon Medchem 201 dihydrochloride [axonmedchem.com]

To cite this document: Smolecule. [RUSKI-201 dihydrochloride performance verification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542076#ruski-201-dihydrochloride-performance-verification>]

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